

Structural Analysis of 1,3-Dimethylcyclopropene: A Methodological Overview

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Compound of Interest

Compound Name: 1,3-Dimethylcyclopropene

CAS No.: 82190-83-8

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Dimethylcyclopropene, a small, strained cyclic hydrocarbon, presents a unique subject for structural analysis. Its inherent ring strain and the influence of methyl substituents on its geometry are of significant interest in theoretical and synthetic chemistry. This technical guide provides a comprehensive overview of the methodologies that would be employed to elucidate the precise structural parameters of **1,3-dimethylcyclopropene**. While specific experimental data for this molecule is not readily available in the current body of scientific literature, this document outlines the established experimental and computational protocols used for the structural determination of similar small organic molecules. By examining data from related compounds like cyclopropene and its other methylated derivatives, we can infer the expected structural characteristics of **1,3-dimethylcyclopropene** and provide a robust framework for future research.

Introduction

Cyclopropene and its derivatives are a class of highly strained organic molecules that have fascinated chemists for decades. The unique bonding and geometry within the three-membered ring system lead to interesting reactivity and physical properties. The addition of methyl groups to the cyclopropene core, as in **1,3-dimethylcyclopropene**, is expected to influence the bond lengths, bond angles, and overall conformation of the molecule. A detailed structural analysis is crucial for understanding these effects and for accurately modeling the molecule's behavior in various chemical environments, which is of particular importance in fields such as reaction mechanism studies and drug design.

This guide will detail the primary experimental techniques—gas-phase electron diffraction (GED) and microwave spectroscopy (MW)—along with powerful computational chemistry methods, that are the gold standard for determining the precise geometric structure of molecules in the gas phase, free from intermolecular interactions.

Predicted Molecular Structure and Inferred Data

In the absence of direct experimental or computational studies on **1,3-dimethylcyclopropene**, we can predict its structural parameters by analyzing data from the parent molecule, cyclopropene, and related methylated analogs. The introduction of methyl groups is anticipated to cause slight elongations of the adjacent carbon-carbon bonds and subtle changes in the ring's bond angles due to steric and electronic effects.

Table 1: Comparison of Structural Parameters of Cyclopropene and Related Derivatives (Experimental and Computational Data)

Parameter	Cyclopropene (Experimental)	1-Methylcyclopropene (Computational)	1,2-Dimethylcyclopropene (Computational)	1,3-Dimethylcyclopropene (Predicted)
Bond Lengths (Å)				
C1=C2	1.296	1.301	1.305	~1.30
C1-C3	1.509	1.512	1.515	~1.51
C2-C3	1.509	1.510	1.515	~1.51
C-H (olefinic)	1.087	1.088	-	-
C-H (aliphatic)	1.087	1.090	1.091	~1.09
C-C (methyl)	-	1.495	1.498	~1.50
Bond Angles (°)				
∠C1C3C2	50.8	50.7	50.6	~51
∠H-C1=C2	149.9	-	-	-
∠H-C3-H	114.6	114.5	114.2	~114

Note: The data for cyclopropene is from experimental studies, while the data for methylated derivatives is based on computational models. The values for **1,3-dimethylcyclopropene** are predictions based on these related compounds.

One piece of empirical data that has been reported is a vibrational frequency for the C=C stretching mode in **1,3-dimethylcyclopropene**, which is observed at 1774 cm⁻¹. This is significantly higher than that of 3,3-dimethylcyclopropene (1632 cm⁻¹), indicating the electronic effect of methyl substitution directly on the double bond.

Experimental Protocols for Structural Determination

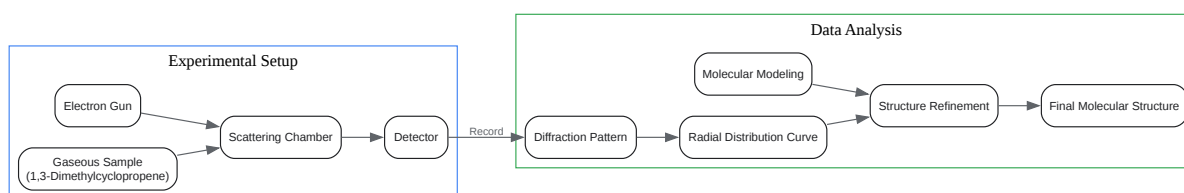
The definitive determination of the gas-phase structure of **1,3-dimethylcyclopropene** would rely on a combination of gas-phase electron diffraction and microwave spectroscopy.

Gas-Phase Electron Diffraction (GED)

Gas electron diffraction is a powerful technique for determining the geometry of molecules in the gas phase.^[1] It provides information about the internuclear distances within a molecule.

Methodology:

- **Sample Introduction:** A gaseous sample of **1,3-dimethylcyclopropene** would be introduced into a high-vacuum chamber, effusing through a fine nozzle.
- **Electron Bombardment:** A high-energy beam of electrons is directed at the gas stream.
- **Scattering and Detection:** The electrons are scattered by the molecules, and the resulting diffraction pattern of concentric rings is recorded on a detector.
- **Data Analysis:** The radial distribution of scattered electron intensity is analyzed to extract the internuclear distances. This experimental curve is then compared to theoretical curves calculated for various molecular geometries until a best fit is achieved.



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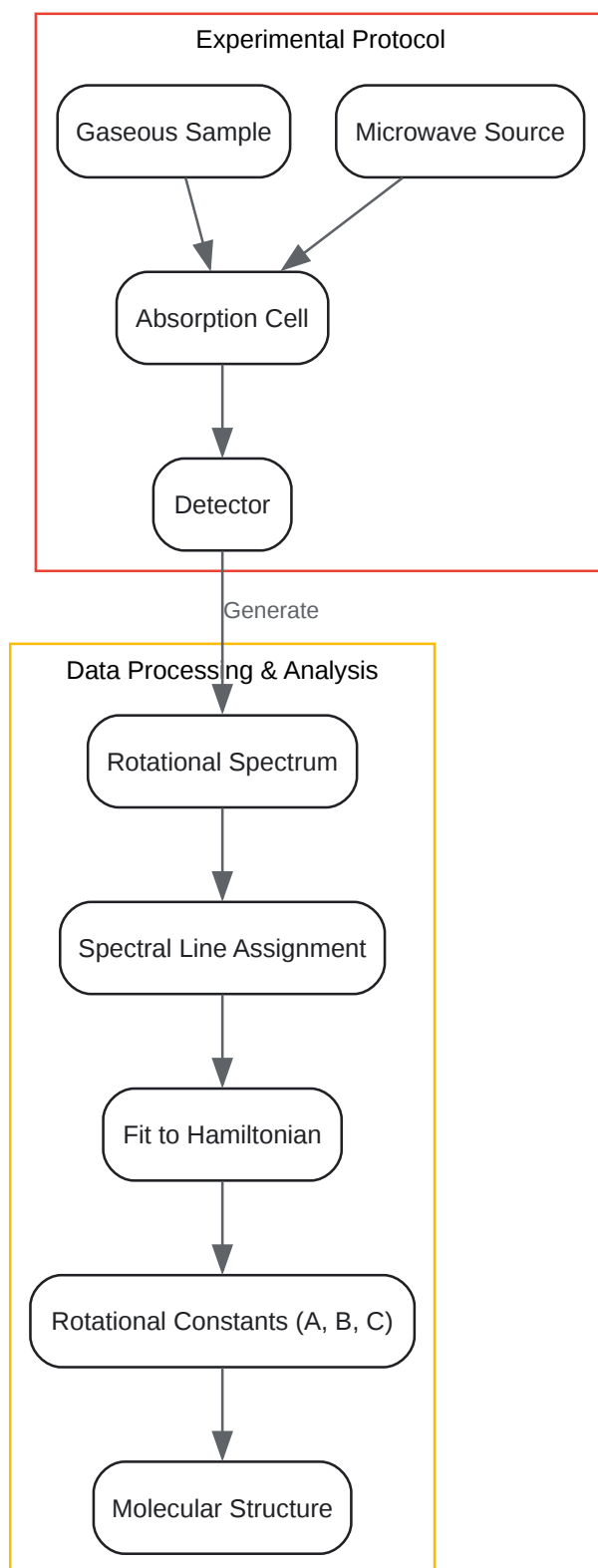
A simplified workflow for Gas-Phase Electron Diffraction (GED).

Microwave Spectroscopy

Microwave spectroscopy provides highly precise measurements of the rotational constants of a molecule.^[2] These constants are inversely proportional to the moments of inertia, which are determined by the molecule's mass distribution and geometry.

Methodology:

- **Sample Introduction:** A gaseous sample of **1,3-dimethylcyclopropene** would be introduced into a waveguide or resonant cavity at low pressure.
- **Microwave Irradiation:** The sample is irradiated with microwave radiation of varying frequencies.
- **Absorption and Detection:** When the microwave frequency matches a rotational transition of the molecule, energy is absorbed. This absorption is detected and recorded as a spectrum.
- **Spectral Analysis:** The frequencies of the absorption lines are used to determine the rotational constants (A, B, and C). By analyzing the spectra of different isotopologues (e.g., ¹³C substituted), the atomic coordinates can be determined with high precision.



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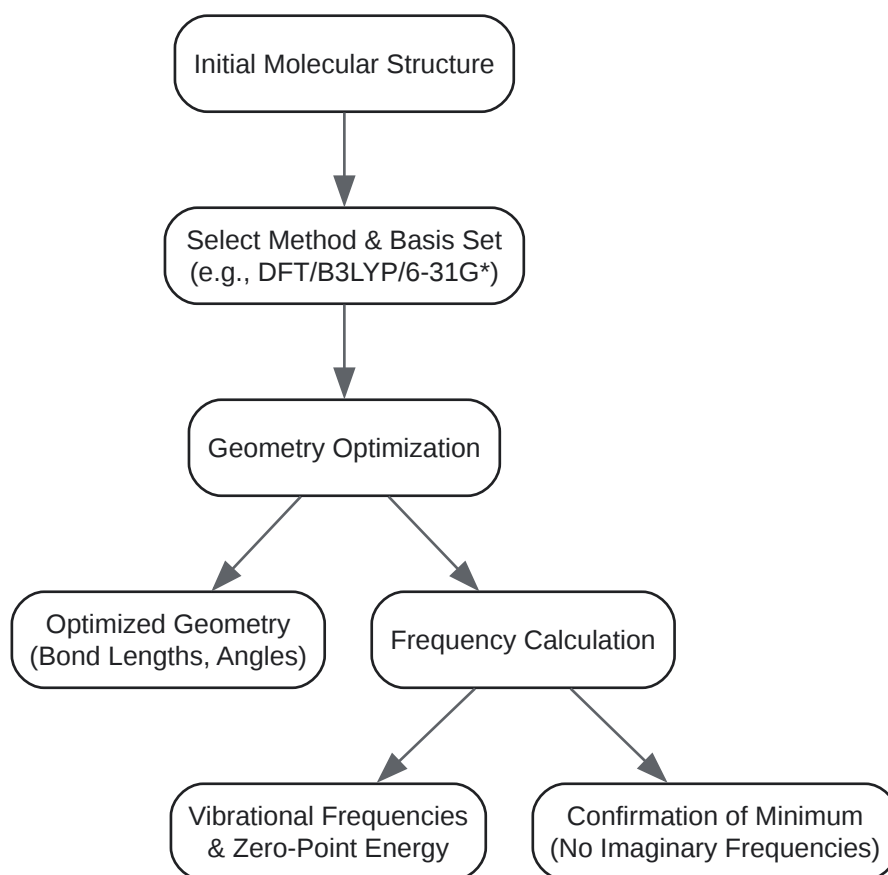
A general workflow for Microwave Spectroscopy.

Computational Chemistry Protocols

In the absence of experimental data, and as a powerful complement to it, computational chemistry provides a means to predict the structure and properties of molecules. Ab initio and Density Functional Theory (DFT) methods are commonly employed.

Methodology:

- **Initial Geometry:** An approximate initial 3D structure of **1,3-dimethylcyclopropene** is generated.
- **Method and Basis Set Selection:** A suitable level of theory (e.g., B3LYP for DFT or MP2 for ab initio) and a basis set (e.g., 6-311+G(d,p) or cc-pVTZ) are chosen. The choice depends on the desired accuracy and computational cost.
- **Geometry Optimization:** The energy of the molecule is minimized with respect to the positions of its atoms. This process yields the lowest energy (most stable) conformation and its geometric parameters.
- **Frequency Calculation:** A vibrational frequency calculation is performed on the optimized geometry to confirm that it is a true energy minimum (no imaginary frequencies) and to predict the vibrational spectrum.



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A typical workflow for computational structural analysis.

Conclusion

While a definitive, experimentally-determined structure for **1,3-dimethylcyclopropene** is not currently published, this guide provides a comprehensive framework for its structural analysis. By leveraging the established and powerful techniques of gas-phase electron diffraction, microwave spectroscopy, and computational chemistry, a precise and detailed understanding of its molecular geometry can be achieved. The inferred data from related molecules provides a strong starting point for such investigations. Future studies employing these methodologies will be invaluable for enriching our understanding of strained-ring systems and the subtle electronic and steric effects of alkyl substitution.

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